

Spectroscopic Characterization of Propiocaine-d10 HCl: A Technical Guide

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Compound of Interest

Compound Name: *Propiocaine-d10 Hydrochloride*

CAS No.: *1246819-90-8*

Cat. No.: *B587906*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the expected spectroscopic data for **Propiocaine-d10 Hydrochloride** (HCl). As an isotopically labeled analog of Propiocaine, this compound serves as a critical internal standard for quantitative bioanalytical assays. Understanding its mass spectrometry and nuclear magnetic resonance (NMR) characteristics is paramount for its effective implementation in research and drug development. This guide will delve into the predicted spectroscopic data, the underlying principles of analyzing deuterated compounds, and the experimental protocols for acquiring such data.

Introduction to Propiocaine-d10 HCl and Isotopic Labeling

Propiocaine is a local anesthetic of the amino ester class. Its deuterated analog, Propiocaine-d10 HCl, is a stable, non-radioactive isotopically labeled compound where ten hydrogen atoms have been replaced by deuterium. This substitution results in a higher molecular weight, a property leveraged in mass spectrometry-based quantification methods, such as liquid

chromatography-mass spectrometry (LC-MS), to differentiate it from the unlabeled (or "light") Propiocaine. The use of a deuterated internal standard is the gold standard in quantitative bioanalysis due to its similar chemical and physical properties to the analyte, which helps to correct for variations in sample preparation and instrument response.

The molecular formula for Propiocaine-d10 HCl is $C_{17}H_{16}D_{10}ClNO_2$ with a molecular weight of approximately 321.91 g/mol .^[1] The deuterium labeling is typically on the propyl and ethyl groups.

Predicted Mass Spectrum of Propiocaine-d10 HCl

The mass spectrum of Propiocaine-d10 HCl is expected to show a molecular ion peak corresponding to its increased mass due to the ten deuterium atoms. The fragmentation pattern will be analogous to that of unlabeled Propiocaine, but the fragments containing the deuterated alkyl chains will exhibit a corresponding mass shift.

Expected Molecular Ion:

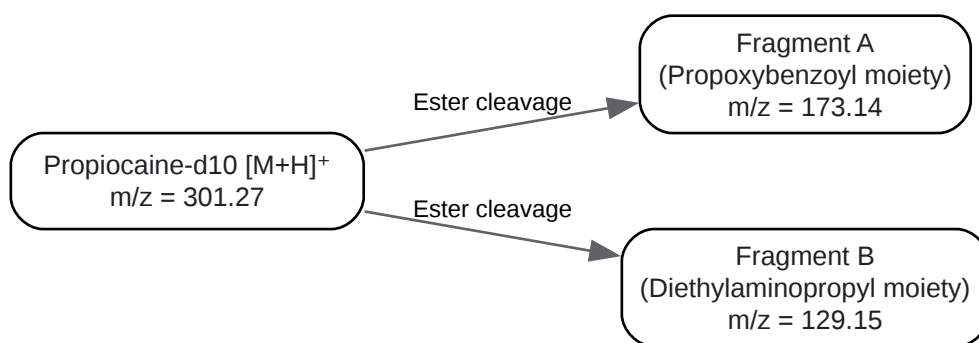
The monoisotopic mass of the free base of Propiocaine ($C_{17}H_{26}N_2O_2$) is 290.20 g/mol . With the replacement of 10 hydrogens with deuterium, the expected monoisotopic mass of the Propiocaine-d10 free base is 300.26 g/mol . When ionized in the positive mode, the protonated molecule $[M+H]^+$ would be observed at m/z 301.27.

Predicted Fragmentation Pathway:

The primary fragmentation of Propiocaine is expected to occur at the ester linkage and the tertiary amine. The following table outlines the predicted major fragments for Propiocaine-d10 and their expected mass-to-charge ratios (m/z).

Predicted Fragment Ion	Structure	Predicted m/z
$[M+H]^+$	$[C_{17}H_{16}D_{10}N_2O_2 + H]^+$	301.27
Fragment A	$[C_9H_5D_7NO_2 + H]^+$	173.14
Fragment B	$[C_8H_{11}D_3N + H]^+$	129.15

Diagram of Predicted Mass Spectrometry Fragmentation of Propiocaine-d10:



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Caption: Predicted fragmentation pathway of Propiocaine-d10 in a mass spectrometer.

Predicted Nuclear Magnetic Resonance (NMR) Spectra of Propiocaine-d10 HCl

The NMR spectra of Propiocaine-d10 HCl will be significantly different from its non-deuterated counterpart due to the presence of deuterium.

Predicted ¹H NMR Spectrum

In the ¹H NMR spectrum, the signals corresponding to the protons on the deuterated propyl and ethyl groups will be absent. This provides a clean spectrum showing only the signals for the aromatic and remaining aliphatic protons.

Expected ¹H NMR Signals:

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
~ 7.8	d	1H	Aromatic H
~ 6.8	m	2H	Aromatic H
~ 4.1	t	2H	-OCH ₂ -
~ 3.2	m	4H	-NCH ₂ -
~ 2.1	m	2H	-CH ₂ -

Note: Chemical shifts are approximate and can vary based on the solvent and other experimental conditions.

Predicted ^{13}C NMR Spectrum

In the ^{13}C NMR spectrum, the signals for the deuterated carbons will be significantly less intense and will appear as multiplets due to the carbon-deuterium (C-D) coupling. The signals for the non-deuterated carbons will remain as singlets (unless coupled to other carbons).

Expected ^{13}C NMR Signals (for non-deuterated carbons):

Chemical Shift (ppm)	Assignment
~ 165	C=O
~ 160	Ar-C
~ 132	Ar-C
~ 125	Ar-C
~ 115	Ar-C
~ 110	Ar-C
~ 105	Ar-C
~ 68	-OCH ₂ -
~ 50	-NCH ₂ -
~ 25	-CH ₂ -

Note: Chemical shifts are approximate.

Experimental Protocols

Mass Spectrometry

Objective: To acquire a high-resolution mass spectrum of Propiocaine-d10 HCl to confirm its molecular weight and fragmentation pattern.

Instrumentation: A high-resolution mass spectrometer, such as a Q-TOF or Orbitrap, coupled with a liquid chromatography system.

Procedure:

- **Sample Preparation:** Prepare a 1 mg/mL stock solution of Propiocaine-d10 HCl in methanol. Dilute this stock solution to a final concentration of 1 µg/mL with 50:50 acetonitrile:water containing 0.1% formic acid.
- **Chromatography:**
 - Column: C18 reverse-phase column (e.g., 2.1 x 50 mm, 1.8 µm).
 - Mobile Phase A: 0.1% formic acid in water.
 - Mobile Phase B: 0.1% formic acid in acetonitrile.
 - Gradient: Start with 5% B, ramp to 95% B over 5 minutes, hold for 2 minutes, and then return to initial conditions.
 - Flow Rate: 0.3 mL/min.
 - Injection Volume: 5 µL.
- **Mass Spectrometry:**
 - Ionization Mode: Positive electrospray ionization (ESI+).
 - Scan Range: m/z 50-500.
 - Source Parameters: Optimize capillary voltage, cone voltage, and gas flows for maximum signal intensity.
 - Acquisition Mode: Perform a full scan MS experiment followed by a data-dependent MS/MS experiment to obtain fragment ion spectra.

Nuclear Magnetic Resonance (NMR) Spectroscopy

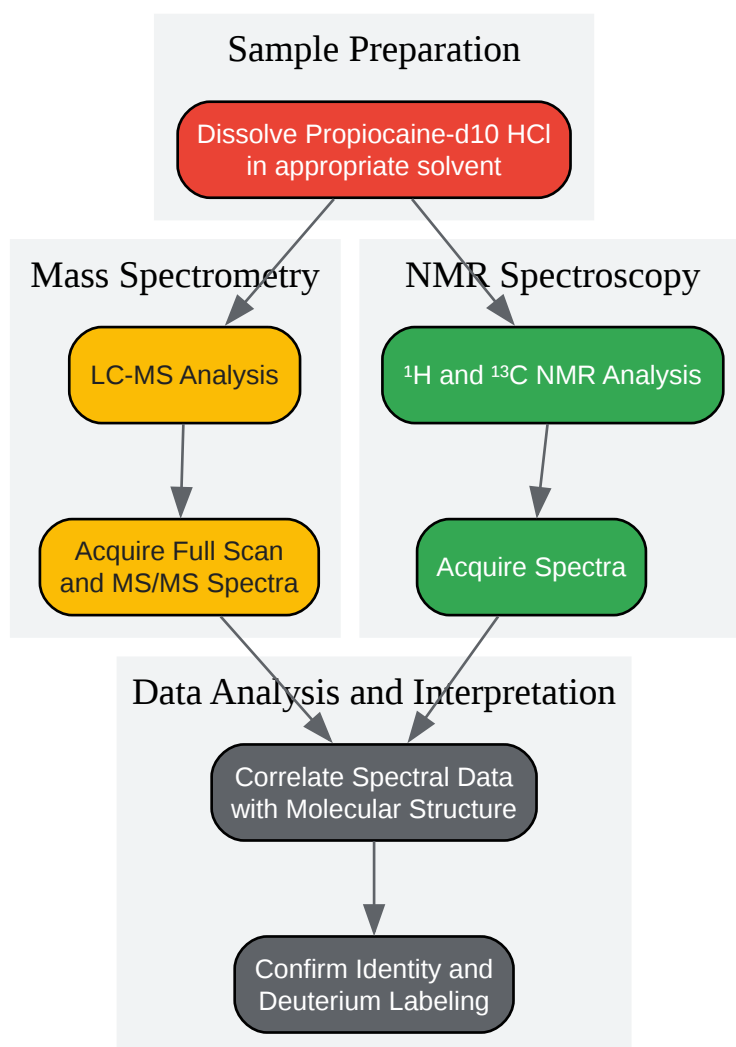
Objective: To acquire ^1H and ^{13}C NMR spectra of Propiocaine-d10 HCl to confirm its structure and the positions of deuterium labeling.

Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or higher).

Procedure:

- Sample Preparation: Dissolve approximately 5-10 mg of Propiocaine-d10 HCl in 0.7 mL of a suitable deuterated solvent (e.g., DMSO- d_6 or D_2O).
- ^1H NMR Acquisition:
 - Pulse Program: Standard single-pulse experiment.
 - Spectral Width: 0-12 ppm.
 - Number of Scans: 16-64.
 - Relaxation Delay: 1-2 seconds.
- ^{13}C NMR Acquisition:
 - Pulse Program: Proton-decoupled single-pulse experiment.
 - Spectral Width: 0-200 ppm.
 - Number of Scans: 1024 or more, depending on the sample concentration.
 - Relaxation Delay: 2-5 seconds.
- Data Processing: Apply Fourier transformation, phase correction, and baseline correction to the acquired free induction decays (FIDs). Calibrate the chemical shift scale using the residual solvent peak.

Diagram of Spectroscopic Analysis Workflow:



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Caption: General workflow for the spectroscopic characterization of Propiocaine-d10 HCl.

Conclusion

The spectroscopic characterization of Propiocaine-d10 HCl is essential for its use as an internal standard. While experimental data may vary slightly between batches and instruments, the predicted mass spectrum and NMR spectra presented in this guide provide a solid foundation for researchers to interpret their own data. The provided experimental protocols offer a starting point for developing robust analytical methods for the quantification of Propiocaine in various matrices. The principles discussed herein are also broadly applicable to the analysis of other deuterated compounds.

References

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